

"3-(4-Chlorophenyl)pentan-3-amine hydrochloride" structural analogs and derivatives

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 3-(4-Chlorophenyl)pentan-3-amine
hydrochloride

CAS No.: 667864-91-7

Cat. No.: B1422312

[Get Quote](#)

An In-Depth Technical Guide Topic: **3-(4-Chlorophenyl)pentan-3-amine Hydrochloride**: A Guide to its Structural Analogs, Derivatives, and Therapeutic Exploration

Audience: Researchers, scientists, and drug development professionals.

Abstract

The 3-(4-chlorophenyl)pentan-3-amine scaffold represents a compelling starting point for medicinal chemistry campaigns, particularly in the realm of central nervous system (CNS) drug discovery. Its tertiary amine structure, coupled with a strategically placed chlorophenyl moiety, offers a versatile framework for structural modification. This technical guide provides a comprehensive analysis of this core molecule, its structural analogs, and derivatives. We delve into plausible synthetic strategies, systematically explore structure-activity relationships (SAR) gleaned from related compounds, and propose therapeutic hypotheses grounded in established pharmacological principles. Detailed experimental protocols for synthesis and

biological evaluation are provided to equip researchers with actionable methodologies for exploring this promising chemical space.

The Core Scaffold: 3-(4-Chlorophenyl)pentan-3-amine

The foundational molecule, 3-(4-chlorophenyl)pentan-3-amine, is characterized by a central tertiary carbon atom bonded to two ethyl groups, a 4-chlorophenyl ring, and a primary amine. Its hydrochloride salt form enhances solubility and stability for experimental handling.^{[1][2]}

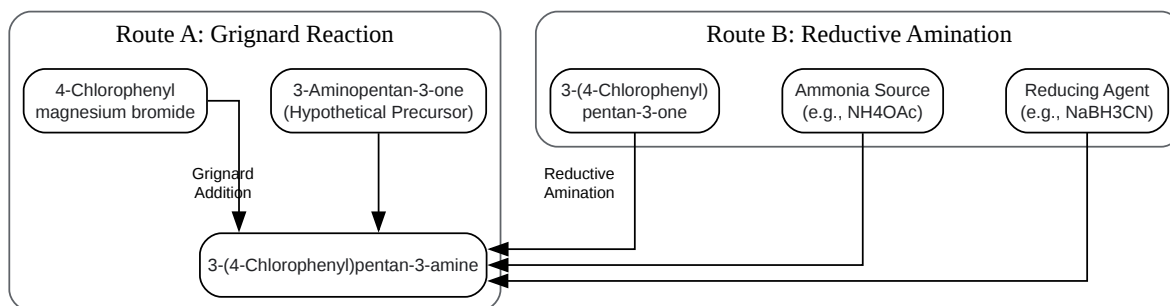
Chemical Properties:

- Molecular Formula: C₁₁H₁₆ClN (base)^[1]
- Molecular Weight: 234.16 g/mol (hydrochloride salt)^[2]
- Structure (SMILES): CCC(CC)(C1=CC=C(C=C1)Cl)N^[1]

While literature on the specific biological activity of this exact compound is sparse, its structural motifs are prevalent in pharmacologically active agents, suggesting a high potential for derivatization into novel therapeutics.

Synthetic Strategies and Methodologies

The synthesis of the core scaffold and its analogs can be achieved through established organic chemistry reactions. A logical retrosynthetic approach points to two primary pathways: Grignard addition to an amino-ketone precursor or reductive amination.



[Click to download full resolution via product page](#)

Caption: Retrosynthetic analysis of the target scaffold.

Protocol 1: Synthesis via Grignard Reaction (Hypothetical)

This protocol is adapted from methodologies used for structurally similar compounds, such as tapentadol.[3] The key is the synthesis of the requisite amino ketone, which is a non-trivial step. A more direct, albeit less common, approach involves the Grignard addition to a nitrile followed by reduction. A plausible route involves the Grignard reaction with 4-chlorobenzonitrile followed by reaction with ethylmagnesium bromide.

- **Preparation of 4-Chlorophenylmagnesium Bromide:** React 4-bromochlorobenzene with magnesium turnings in anhydrous tetrahydrofuran (THF) under an inert atmosphere (N₂ or Ar).
- **Grignard Addition to Diethyl Carbonate:** Slowly add a solution of diethyl carbonate in anhydrous THF to the Grignard reagent at 0°C.
- **Work-up and Hydrolysis:** Quench the reaction with saturated aqueous ammonium chloride and extract the organic layer. Acid hydrolysis of the resulting ester will yield 3-(4-chlorophenyl)pentan-3-one.

- **Reductive Amination:** The final step involves reacting the ketone with a source of ammonia (e.g., ammonium acetate) and a reducing agent like sodium cyanoborohydride in methanol.
- **Purification and Salt Formation:** Purify the resulting amine base using column chromatography (silica gel, gradient of methanol in dichloromethane). Dissolve the purified amine in diethyl ether and bubble dry HCl gas through the solution to precipitate the hydrochloride salt. Filter and dry the solid under vacuum.

Protocol 2: Characterization

- **NMR Spectroscopy:** Confirm the structure using ^1H and ^{13}C NMR. The aromatic protons should appear as two doublets characteristic of a 1,4-disubstituted benzene ring. The ethyl groups will present as a triplet and a quartet.
- **Mass Spectrometry (MS):** Determine the molecular weight and confirm the isotopic pattern for the chlorine atom.
- **Purity Analysis:** Assess purity using High-Performance Liquid Chromatography (HPLC).

The Landscape of Structural Analogs and Derivatives

Systematic modification of the core scaffold can be used to modulate pharmacokinetic and pharmacodynamic properties. The following sections explore key modification points.

Phenyl Ring Modifications

The electronic and steric properties of the phenyl ring are critical for target engagement.

- **Halogen Substitution:** The 4-chloro substituent is a crucial feature. Structure-activity relationship studies on analogous compounds like amphetamines and cathinones have demonstrated that a 4-chloro ring substitution consistently improves potency at the serotonin transporter (SERT).^[4] This suggests that the 3-(4-chlorophenyl)pentan-3-amine scaffold is a prime candidate for developing SERT-targeting agents. Further modulation, such as creating a 3,4-dichloro analog, could fine-tune this activity.^[5]

- **Bioisosteric Replacement:** The phenyl ring can be replaced with other aromatic systems. For instance, replacing it with a chlorophenyl-substituted pyrimidine introduces hydrogen bond acceptors and may alter target specificity.[\[6\]](#)

Aliphatic Core Modifications

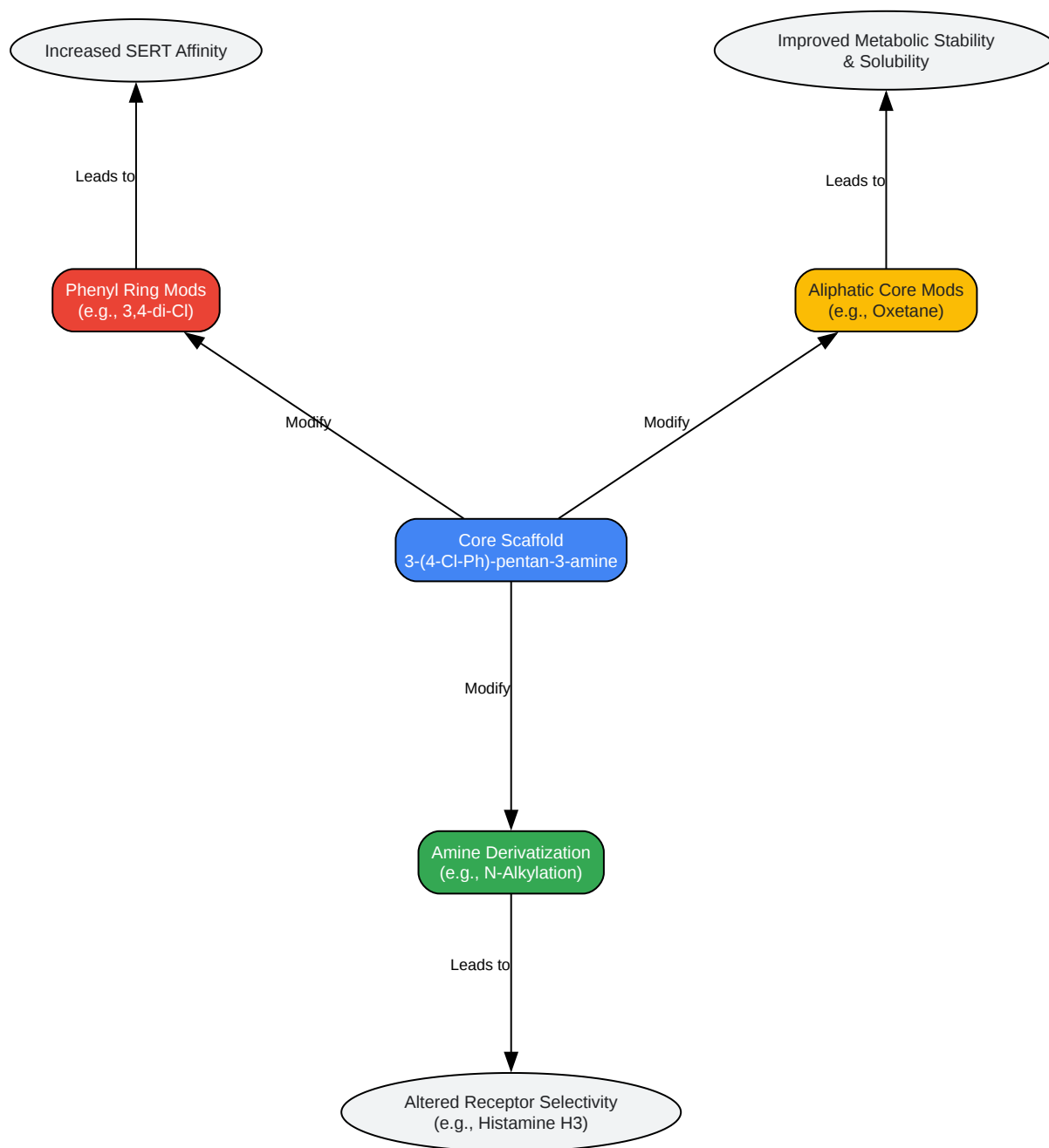
The pentane core dictates the molecule's three-dimensional shape and lipophilicity.

- **Positional Isomerism:** Moving the amine and phenyl group to a different position, as in 1-(4-chlorophenyl)pentan-1-amine, drastically changes the molecule's geometry and can alter its biological target profile.[\[7\]](#)
- **Constrained Analogs:** Introducing conformational rigidity can enhance binding affinity and selectivity. A key strategy is the replacement of the flexible pentane core with a cyclic system. The 3-(4-chlorophenyl)oxetan-3-amine analog is an excellent example.[\[8\]](#)[\[9\]](#) The oxetane ring is a bioisostere for a gem-diethyl group that can improve metabolic stability and aqueous solubility, making it a valuable modification in drug design.[\[8\]](#)

Amine Group Derivatization

The primary amine is a key site for modification, influencing basicity, hydrogen bonding capacity, and metabolic stability.

- **N-Alkylation/Acylation:** Conversion to secondary or tertiary amines (e.g., amine or 3-[(4-chlorophenyl)methyl]-N-methyl-pentan-3-amine) can significantly impact receptor interaction and selectivity.[\[10\]](#)[\[11\]](#)
- **Incorporation into Heterocycles:** Using the amine as a building block to construct larger, more complex molecules can lead to highly specific agents. An example is 1-{3-[3-(4-chlorophenyl)propoxy]propyl}piperidine, where the core idea is extended into a potent histamine H3 receptor inverse agonist.[\[12\]](#)



[Click to download full resolution via product page](#)

Caption: Key structure-activity relationship insights.

Therapeutic Hypotheses and Data

Based on the analysis of structural analogs, this chemical class holds significant potential, primarily in CNS disorders.

Primary Hypothesis: Modulators of Monoamine Transporters

The strong evidence that 4-chloro substitution enhances SERT affinity makes this class a promising starting point for novel selective serotonin reuptake inhibitors (SSRIs) or dual serotonin-norepinephrine reuptake inhibitors (SNRIs).^[4] Analogs of citalopram, a known SSRI, have shown that subtle modifications to the core structure can yield high-affinity ligands for SERT.^[13]

Secondary Hypotheses:

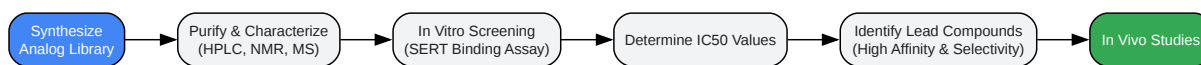
- **Cognitive Enhancers:** The histamine H3 receptor is a validated target for enhancing vigilance and cognition. The discovery of a potent H3 inverse agonist based on a related scaffold suggests this is a fruitful area for exploration.^[12]
- **Anticancer / Anti-inflammatory Agents:** Analogs incorporating aminophenyl or oxetane moieties have been investigated for anticancer and anti-inflammatory properties, indicating broader therapeutic potential beyond the CNS.^{[8][14]}

Table 1: Summary of Structural Modifications and Potential Biological Effects

Modification Class	Example Analog	Structural Change	Potential Biological Consequence	Reference
Phenyl Ring	3-(3,4-Dichlorophenyl)pentan-3-amine	Addition of a second chlorine atom	Modulation of electronic properties; potential fine-tuning of SERT affinity.	[5]
Aliphatic Core	3-(4-Chlorophenyl)oxetan-3-amine	Replacement of pentane with oxetane ring	Increased rigidity; improved metabolic stability and solubility; potential for neurological, anti-inflammatory applications.	[8][9]
Amine Group	1-{3-[3-(4-Chlorophenyl)propoxy]propyl}piperidine	Complex derivatization incorporating a piperidine ring	Leads to potent and selective histamine H3 receptor inverse agonism.	[12]
Overall Scaffold	4-Chloro-substituted Cathinones	Addition of 4-chloro group to cathinone core	Consistently increases potency for serotonin release and uptake inhibition via SERT.	[4]

Experimental Workflow for Biological Evaluation

To validate the primary hypothesis of SERT engagement, a radioligand binding assay is the gold standard for initial screening.



[Click to download full resolution via product page](#)

Caption: Workflow for analog synthesis and screening.

Protocol 3: In Vitro SERT Radioligand Binding Assay

This protocol describes a competitive binding assay to determine the affinity (expressed as IC_{50} or K_i) of test compounds for the serotonin transporter.

A. Materials:

- Tissue Source: Rat brain cortex homogenate (rich in SERT).
- Radioligand: [3H]-Citalopram or [3H]-Paroxetine (high-affinity SERT ligands).
- Assay Buffer: Tris-HCl buffer with NaCl and KCl.
- Non-specific Binding Control: A high concentration of a known SSRI (e.g., 10 μM Fluoxetine).
- Test Compounds: Synthesized analogs dissolved in DMSO, then diluted in assay buffer.
- Instrumentation: Scintillation counter, 96-well plates, filter mats.

B. Methodology:

- Tissue Preparation: Homogenize rat brain cortices in ice-cold assay buffer. Centrifuge the homogenate, discard the supernatant, and resuspend the pellet (membrane fraction) in fresh buffer. Determine protein concentration using a Bradford or BCA assay.
- Assay Setup (in 96-well plate):
 - Total Binding Wells: Add buffer, radioligand, and tissue homogenate.
 - Non-specific Binding Wells: Add buffer, radioligand, non-specific control (Fluoxetine), and tissue homogenate.

- Test Compound Wells: Add buffer, radioligand, serially diluted test compound, and tissue homogenate.
- Incubation: Incubate the plates at room temperature for 60-90 minutes to allow binding to reach equilibrium.
- Harvesting: Rapidly filter the contents of each well through glass fiber filter mats using a cell harvester. This separates the bound radioligand (on the filter) from the unbound (in the filtrate).
- Washing: Wash the filters multiple times with ice-cold buffer to remove any remaining unbound radioligand.
- Counting: Place the filter mats in scintillation vials with scintillation fluid and count the radioactivity (in disintegrations per minute, DPM) using a scintillation counter.

C. Data Analysis:

- Calculate Specific Binding: $\text{Specific Binding (DPM)} = \text{Total Binding (DPM)} - \text{Non-specific Binding (DPM)}$.
- Generate Competition Curve: Plot the percentage of specific binding against the logarithm of the test compound concentration.
- Determine IC_{50} : Fit the data to a sigmoidal dose-response curve using non-linear regression analysis (e.g., in GraphPad Prism). The IC_{50} is the concentration of the test compound that inhibits 50% of the specific binding of the radioligand.[\[14\]](#)
- Calculate K_i (optional): Convert the IC_{50} to a binding affinity constant (K_i) using the Cheng-Prusoff equation, which accounts for the concentration and affinity of the radioligand used.

Conclusion and Future Directions

The **3-(4-chlorophenyl)pentan-3-amine hydrochloride** scaffold is a structurally simple yet pharmacologically promising starting point for drug discovery. The existing body of literature on related analogs strongly suggests that this chemical class is ripe for exploration as modulators of monoamine transporters, with a high probability of yielding potent SERT ligands. Future work

should focus on the systematic synthesis and screening of a focused library of analogs based on the modifications outlined in this guide. Promising hits from in vitro binding assays should be advanced to functional uptake assays and subsequently to in vivo models to assess their therapeutic potential for conditions such as depression, anxiety, and cognitive disorders.

References

- PubChem. (n.d.). **3-(4-chlorophenyl)pentan-3-amine hydrochloride**. National Center for Biotechnology Information. Retrieved from PubChem. [\[Link\]](#)
- Ligneau, X., et al. (2007). BF2.649 [1-{3-[3-(4-Chlorophenyl)propoxy]propyl}piperidine, hydrochloride], a nonimidazole inverse agonist/antagonist at the human histamine H3 receptor: Preclinical pharmacology. *Journal of Pharmacology and Experimental Therapeutics*, 322(3), 1159-1168. [\[Link\]](#)
- MySkinRecipes. (n.d.). 3-(4-Chlorophenyl)oxetan-3-amine hydrochloride. Retrieved from MySkinRecipes. [\[Link\]](#)
- Beijing Eireagail Chemical Technology Co., Ltd. (n.d.). **3-(4-Chlorophenyl)pentan-3-amine hydrochloride**. Retrieved from xh-y.com. [\[Link\]](#)
- Shrivastava, S. K., et al. (2010). Synthesis and pharmacology of novel antidepressant agents with dopamine autoreceptor agonist properties. *International Journal of Pharmaceutical Sciences Review and Research*, 4(2), 179-191. [\[Link\]](#)
- Sata, M., et al. (2022). New, Eco-Friendly Method for Synthesis of 3-Chlorophenyl and 1,1'-Biphenyl Piperazinylhexyl Trazodone Analogues with Dual 5-HT_{1A}/5-HT₇ Affinity and Its Antidepressant-like Activity. *Molecules*, 27(21), 7288. [\[Link\]](#)
- Blough, B. E., et al. (2023). Structure-Activity Relationships for Locomotor Stimulant Effects and Monoamine Transporter Interactions of Substituted Amphetamines and Cathinones. *ACS Chemical Neuroscience*, 14(24), 4429-4444. [\[Link\]](#)
- Iannelli, P., et al. (2023). Structural Manipulations of Marine Natural Products Inspire a New Library of 3-Amino-1,2,4-Triazine PDK Inhibitors Endowed with Antitumor Activity in Pancreatic Ductal Adenocarcinoma. *Marine Drugs*, 21(3), 173. [\[Link\]](#)

- PubChem. (n.d.). 3-[5-(3-Chlorophenyl)pyrimidin-2-yl]pentan-3-amine. National Center for Biotechnology Information. Retrieved from PubChem. [\[Link\]](#)
- PubChem. (n.d.). 3-(4-chlorophenyl)-N,N-dimethyl-3-pyridin-2-ylpropan-1-amine sulfate. National Center for Biotechnology Information. Retrieved from PubChem. [\[Link\]](#)
- Al-Ostoot, F. H., et al. (2026). Novel 4-chlorophenyl and 3/4-chlorophenoxy Based Triazole/Thiazole Derivatives: Synthesis and Investigation of Their Effects on Neurodegenerative Disorders-Related Enzymes via In Vitro and In Silico. Drug Development Research, 87(1), e70219. [\[Link\]](#)
- Google Patents. (n.d.). EP2606030B1 - Process for the preparation of tapentadol.
- Kaiser, M., et al. (2023). Structure–Activity Relationships and Antiplasmodial Potencies of Novel 3,4-Disubstituted 1,2,5-Oxadiazoles. Molecules, 28(18), 6695. [\[Link\]](#)
- Lian, M.Q., et al. (2025). Pharmacokinetic study of 3-(4-chlorophenyl)-7-[2-(piperazin-1-yl)ethoxy]-4H-chromen-4-one, a derivative of soybean isoflavone by LC-MS/MS in normal rats. Journal of Hebei University of Science and Technology. [\[Link\]](#)
- Henry, L. K., et al. (2010). Structure-activity relationships for a novel series of citalopram (1-(3-(dimethylamino)propyl)-1-(4-fluorophenyl)-1,3-dihydroisobenzofuran-5-carbonitrile) analogues at monoamine transporters. Journal of Medicinal Chemistry, 53(16), 6147-6158. [\[Link\]](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. PubChemLite - 3-(4-chlorophenyl)pentan-3-amine hydrochloride (C11H16ClN) [\[pubchemlite.lcsb.uni.lu\]](http://pubchemlite.lcsb.uni.lu)
- 2. 3-(4-Chlorophenyl)pentan-3-amine hydrochloride - CAS:667864-91-7 - 北京欣恒研科技有限公司 [\[konoscience.com\]](http://konoscience.com)

- 3. EP2606030B1 - Process for the preparation of tapentadol - Google Patents [patents.google.com]
- 4. Structure-Activity Relationships for Locomotor Stimulant Effects and Monoamine Transporter Interactions of Substituted Amphetamines and Cathinones - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov)]
- 5. Page loading... [wap.guidechem.com]
- 6. 3-[5-(3-Chlorophenyl)pyrimidin-2-yl]pentan-3-amine | C15H18ClN3 | CID 80007231 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 7. 1-(4-Chlorophenyl)pentan-1-amine hydrochloride | 91428-39-6 [sigmaaldrich.com]
- 8. 3-(4-Chlorophenyl)oxetan-3-amine hydrochloride [myskinrecipes.com]
- 9. labsolu.ca [labsolu.ca]
- 10. Buy [(4-Chlorophenyl)methyl](pentan-3-yl)amine | 108157-25-1 [smolecule.com]
- 11. 3-[(4-chlorophenyl)methyl]-N-methyl-pentan-3-amine CAS#: 2084-80-2 [m.chemicalbook.com]
- 12. BF2.649 [1-{3-[3-(4-Chlorophenyl)propoxy]propyl}piperidine, hydrochloride], a nonimidazole inverse agonist/antagonist at the human histamine H3 receptor: Preclinical pharmacology - PubMed [pubmed.ncbi.nlm.nih.gov]
- 13. Structure-activity relationships for a novel series of citalopram (1-(3-(dimethylamino)propyl)-1-(4-fluorophenyl)-1,3-dihydroisobenzofuran-5-carbonitrile) analogues at monoamine transporters - PubMed [pubmed.ncbi.nlm.nih.gov]
- 14. pdf.benchchem.com [pdf.benchchem.com]
- To cite this document: BenchChem. ["3-(4-Chlorophenyl)pentan-3-amine hydrochloride" structural analogs and derivatives]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1422312/docs#3-4-chlorophenyl-pentan-3-amine-hydrochloride-structural-analogs-and-derivatives>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)